HPLC method for purity analysis of 5-Chloro-6-methoxynicotinaldehyde

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Compound of Interest

Compound Name:	*5-Chloro-6-methoxynicotinaldehyde*
CAS No.:	*132865-44-2*
Cat. No.:	*B151208*

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An Application Note on the HPLC Method for Purity Analysis of **5-Chloro-6-methoxynicotinaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the purity analysis of **5-Chloro-6-methoxynicotinaldehyde** using a robust High-Performance Liquid Chromatography (HPLC) method. This application note includes detailed protocols, data presentation in tabular format, and a visual representation of the experimental workflow.

Introduction

5-Chloro-6-methoxynicotinaldehyde, with the chemical formula $C_7H_6ClNO_2$ and a molecular weight of 171.58 g/mol , is a key intermediate in the synthesis of various pharmaceutical compounds.[1][2] Ensuring the purity of this compound is critical for the quality, safety, and efficacy of the final drug product. This HPLC method is designed to separate and quantify **5-**

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Chloro-6-methoxynicotinaldehyde from its potential process-related impurities and degradation products.

Potential Impurities

During the synthesis of **5-Chloro-6-methoxynicotinaldehyde**, several impurities can be generated. These may include unreacted starting materials, byproducts from the Vilsmeier-Haack reaction, isomeric impurities, and oxidation of the aldehyde to a carboxylic acid.[3] A robust analytical method is essential to detect and quantify these impurities.

Experimental Protocol: HPLC Purity Analysis

This section details the validated HPLC method for the purity determination of **5-Chloro-6-methoxynicotinaldehyde**.

1. Instrumentation and Materials

- HPLC System: A gradient-capable HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).[3]
- Solvents: Acetonitrile (HPLC grade), Water (HPLC grade), Formic acid (analytical grade).
- Sample: **5-Chloro-6-methoxynicotinaldehyde**.

2. Chromatographic Conditions

The following table summarizes the chromatographic conditions for the HPLC analysis.

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Parameter	Condition
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient Program	See Table 2
Flow Rate	1.0 mL/min[3]
Column Temperature	30 °C[3]
Detection	UV at 254 nm[3]
Injection Volume	10 µL[3]
Run Time	25 minutes

Table 1: Chromatographic Conditions

3. Gradient Elution Program

A gradient elution is employed to ensure the separation of the main component from all potential impurities.

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0.0	90	10
15.0	10	90
20.0	10	90
20.1	90	10
25.0	90	10

Table 2: Gradient Elution Program

4. Sample and Standard Preparation

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- Standard Preparation: Accurately weigh and dissolve an appropriate amount of **5-Chloro-6-methoxynicotinaldehyde** reference standard in a 50:50 mixture of Mobile Phase A and B to obtain a final concentration of approximately 1.0 mg/mL.
- Sample Preparation: Accurately weigh and dissolve the **5-Chloro-6-methoxynicotinaldehyde** sample in a 50:50 mixture of Mobile Phase A and B to achieve a final concentration of approximately 1.0 mg/mL.
- Filtration: Filter all solutions through a 0.45 µm syringe filter before injection.

5. Data Analysis

The percentage purity of the **5-Chloro-6-methoxynicotinaldehyde** sample is calculated based on the area normalization method. The area of the main peak is divided by the total area of all peaks in the chromatogram.

Data Presentation

The following table summarizes the expected retention time and relative retention time (RRT) for **5-Chloro-6-methoxynicotinaldehyde** and its potential impurities.

Compound	Retention Time (min)	Relative Retention Time (RRT)
5-Chloro-6-methoxynicotinic acid	~ 4.5	~ 0.5
Starting Material (e.g., 2-chloro-4-methoxypyridine)	~ 8.2	~ 0.9
5-Chloro-6-methoxynicotinaldehyde	~ 9.1	1.00
Isomeric Impurity	~ 10.5	~ 1.15
Vilsmeier-Haack Byproduct	~ 12.3	~ 1.35

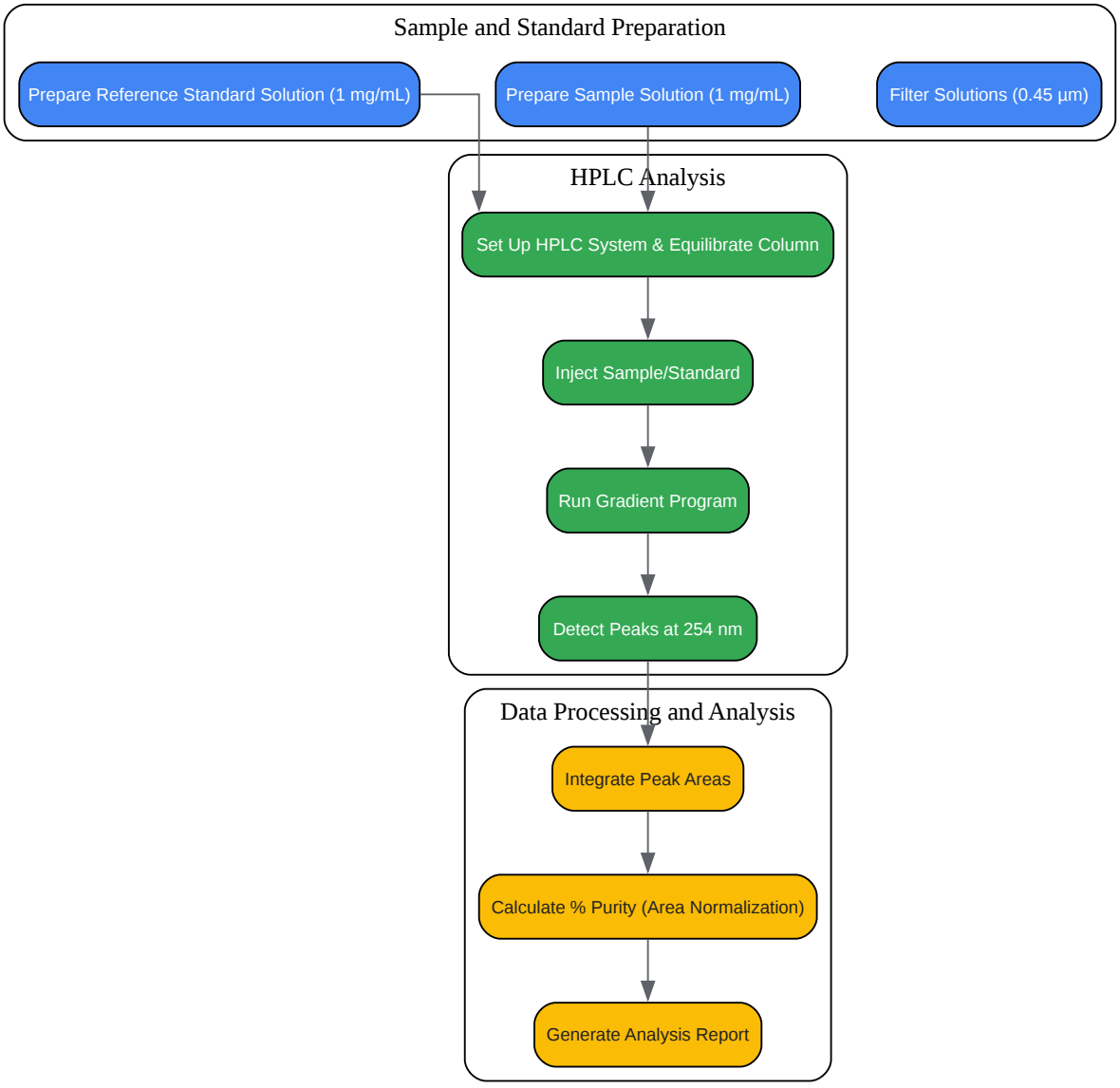
Table 3: Expected Retention Data

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Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the HPLC purity analysis of **5-Chloro-6-methoxynicotinaldehyde**.

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Caption: Workflow for HPLC purity analysis of **5-Chloro-6-methoxynicotinaldehyde**.

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Conclusion

The HPLC method described in this application note is a reliable and robust technique for determining the purity of **5-Chloro-6-methoxynicotinaldehyde**. The method is capable of separating the active pharmaceutical ingredient from its potential process-related impurities and degradation products, making it suitable for quality control in research and drug development settings.

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